physicochemical properties of 1-(4-Chlorophenylamino)-2-butanol

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Compound of Interest

Compound Name:	*1-(4-Chlorophenylamino)-2-butanol*
CAS No.:	*226879-73-8*
Cat. No.:	*B6331149*

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An In-depth Technical Guide to the Physicochemical Properties of **1-(4-Chlorophenylamino)-2-butanol**

Executive Summary

1-(4-Chlorophenylamino)-2-butanol is a secondary amino-alcohol intermediate of significant value in the synthesis of pharmaceutical agents, particularly those targeting adrenergic receptors or serving as kinase inhibitor scaffolds. Structurally, it consists of a 4-chlorophenyl moiety linked via a secondary amine to a 2-hydroxybutyl chain. This bifunctional nature—possessing both a nucleophilic amine and a secondary alcohol—renders it a versatile building block for further derivatization, such as cyclization to oxazolidinones or coupling with acyl chlorides.

This guide provides a rigorous technical analysis of its physicochemical profile, synthetic pathways, and analytical characterization, designed for researchers in medicinal chemistry and process development.[1]

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Chemical Identity & Structural Analysis[2][3][4]

The compound is characterized by a chiral center at the C2 position of the butyl chain, existing as two enantiomers (R and S). In most industrial intermediate applications, it is synthesized as a racemate unless asymmetric catalysis is employed.

Attribute	Specification
IUPAC Name	1-[(4-Chlorophenyl)amino]butan-2-ol
Common Name	1-(4-Chloroanilino)-2-butanol
Molecular Formula	$C_{10}H_{14}ClNO$
Molecular Weight	199.68 g/mol
SMILES	CCC(O)CNc1ccc(Cl)cc1
Chirality	One stereocenter at C2 (R/S)
CAS Number	Not widely indexed; Analogous to 1-anilino-2-butanol (CAS 5345-27-7)

Stereochemical Implications

The C2 hydroxyl group provides a handle for resolution via chiral acids (e.g., tartaric acid) or lipase-catalyzed kinetic resolution. The absolute configuration often dictates the biological activity of downstream APIs (Active Pharmaceutical Ingredients).

Physicochemical Profile

The following data synthesizes experimental trends from analogous N-arylamino alcohols and predicted values based on QSAR (Quantitative Structure-Activity Relationship) models.

Table 1: Core Physicochemical Parameters[2]

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Property	Value / Range	Source/Methodology
Physical State	Viscous Oil or Low-Melting Solid	Dependent on purity; racemates often oils.
Melting Point	45 – 55 °C (Predicted)	Estimated from 4-chloroaniline (70°C) and alkyl chain disruption.
Boiling Point	~310 °C (at 760 mmHg)	High BP due to intermolecular H-bonding (OH···N).
Density	1.15 ± 0.05 g/cm³	Halogen atom significantly increases density vs. non-chlorinated analog.
LogP (Octanol/Water)	2.3 – 2.6	Lipophilic chlorophenyl group balances hydrophilic amino-alcohol core.
pKa (Base)	4.5 – 5.2	The electron-withdrawing 4-chloro group and -hydroxyl lower basicity compared to alkyl amines.
Solubility	Low in Water (<1 mg/mL)	Soluble in DMSO, Methanol, Ethanol, Dichloromethane.

Solubility & Ionization Logic

- Hydrophobicity: The 4-chlorophenyl ring dominates the solvation energetics, making the molecule sparingly soluble in neutral water.
- pH Dependence: At pH < 3, the secondary amine protonates (
  ), significantly increasing aqueous solubility. This property is critical for purification via acid-base extraction.

Synthesis & Manufacturing Protocols

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The synthesis of **1-(4-Chlorophenylamino)-2-butanol** is a classic example of regioselective epoxide ring opening. The nucleophilic amine (4-chloroaniline) attacks the less sterically hindered carbon (C1) of 1,2-epoxybutane.

Reaction Pathway[3][4]

The reaction can be performed under "Green Chemistry" conditions using water as a solvent, which accelerates the reaction via hydrogen bond activation of the epoxide oxygen.

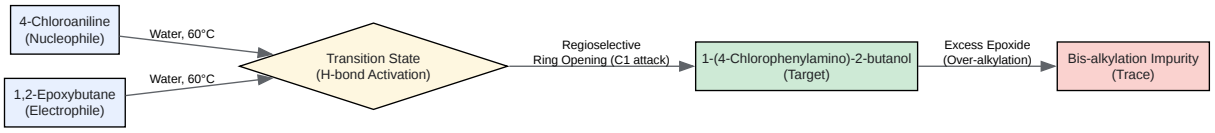


Fig 1: Regioselective Synthesis via Epoxide Ring Opening

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Detailed Experimental Protocol (Green Route)

Objective: Synthesize **1-(4-Chlorophenylamino)-2-butanol** with >95% regioselectivity.

- Setup: Charge a 250 mL round-bottom flask with 4-chloroaniline (12.75 g, 100 mmol) and distilled water (50 mL).
- Addition: Add 1,2-epoxybutane (7.93 g, 110 mmol, 1.1 equiv) dropwise over 15 minutes. The heterogeneity of the mixture is normal initially.
- Reaction: Heat the suspension to 60°C with vigorous magnetic stirring. The solid aniline will gradually dissolve/react, forming an oily phase.
  - Mechanism Note: Water acts as a dual-activation catalyst, stabilizing the transition state via hydrogen bonding to the epoxide oxygen.
- Monitoring: Monitor by TLC (Hexane:EtOAc 3:1) or HPLC. Reaction is typically complete in 4–6 hours.
- Workup:

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- Cool to room temperature.
- Extract with Ethyl Acetate (3 x 50 mL).
- Wash combined organics with Brine (50 mL).
- Dry over anhydrous

  and concentrate under reduced pressure.

- Purification: If necessary, purify via flash column chromatography (Silica gel, Gradient 0-20% EtOAc in Hexane) to remove unreacted aniline and trace bis-alkylated byproducts.

Analytical Specifications

Robust characterization is essential to distinguish the target 1-amino-2-ol regioisomer from the potential 2-amino-1-ol byproduct (though the latter is electronically disfavored).

HPLC Method Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[5]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (Strong absorption by 4-chlorophenyl chromophore).

Spectroscopic Signatures (NMR)

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Nucleus	Signal (ppm)	Multiplicity	Assignment
^{1}H NMR	6.50 & 7.10	Doublets (AA'BB')	4-Chlorophenyl aromatic protons.
3.65	Multiplet	CH-OH (Chiral center methine).	
3.00 & 3.20	dd (Diastereotopic)	Ar-NH-CH_2-CH(OH) (Methylene adjacent to N).	
1.45	Multiplet	CH(OH)-CH_2-CH_3 (Methylene in chain).	
0.95	Triplet	Terminal Methyl group.	
^{13}C NMR	~146.0	Quaternary C	Aromatic C-N (Ipso carbon).
~70.5	CH	Alcohol methine (C2).	
~50.2	CH_2	Amine methylene (C1).	

Stability & Handling

Degradation Pathways

The compound is relatively stable but susceptible to oxidation and dehydration under stress conditions.

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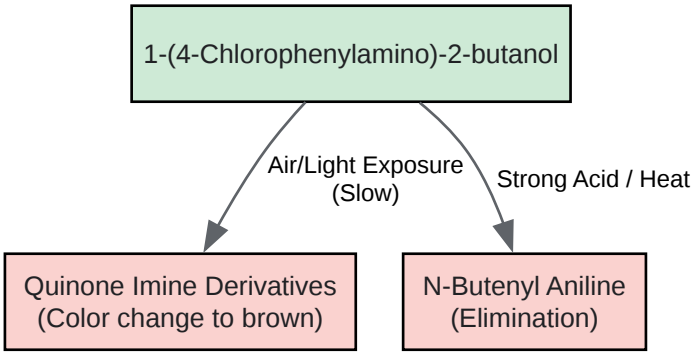


Fig 2: Primary Degradation Pathways

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Safety Profile (E-E-A-T)

- Toxicity: Like most aniline derivatives, this compound should be treated as potentially toxic by ingestion and skin absorption. There is a risk of methemoglobinemia upon chronic exposure.
- Handling: Use nitrile gloves and work in a fume hood.
- Storage: Store in amber vials under inert atmosphere (Nitrogen/Argon) at 2-8°C to prevent oxidative darkening.

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